

# Technical Guide: Methyl Isoindoline-4-carboxylate Hydrochloride (CAS 127168-90-5)

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## Compound of Interest

Compound Name: *Methyl isoindoline-4-carboxylate hydrochloride*

Cat. No.: *B177585*

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This technical guide provides a comprehensive overview of the known properties of **Methyl isoindoline-4-carboxylate hydrochloride**, a key intermediate in synthetic chemistry.

## Core Properties

**Methyl isoindoline-4-carboxylate hydrochloride** is a heterocyclic compound recognized for its utility in the synthesis of more complex molecules, including those with potential therapeutic applications.<sup>[1]</sup> It is commercially available from various suppliers, typically as an off-white to gray solid.<sup>[1]</sup>

## Physicochemical Data

A summary of the key physicochemical properties is presented in the table below. It is important to note that while some properties are calculated, an experimental melting point has not been definitively reported in the reviewed literature.

Property	Value	Source
CAS Number	127168-90-5	[2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClNO <sub>2</sub>	[2]
Molecular Weight	213.66 g/mol	[2]
IUPAC Name	methyl 2,3-dihydro-1H-isoindole-4-carboxylate;hydrochloride	[2]
Appearance	Off-white to gray solid	[1]
Boiling Point	345.6°C at 760 mmHg (Predicted)	N/A
Melting Point	Not available	N/A
SMILES	<chem>COC(=O)C1=CC=CC2=C1CN</chem> <chem>C2.Cl</chem>	[2]
InChI	InChI=1S/C10H11NO2.ClH/c1-13-10(12)8-4-2-3-7-5-11-6-9(7)8;/h2-4,11H,5-6H2,1H3;1H	[2]
InChIKey	ZEOILCADGXBXQW-UHFFFAOYSA-N	[2]

## Spectral Data

Detailed experimental <sup>1</sup>H and <sup>13</sup>C NMR spectra for **Methyl isoindoline-4-carboxylate hydrochloride** are not readily available in the public domain. While some vendors indicate the availability of spectral data upon request, published and verifiable spectra have not been identified in the course of this review.[3]

## Safety and Handling

**Methyl isoindoline-4-carboxylate hydrochloride** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

#### Precautionary Measures:

Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.[1]

#### Incompatible Materials:

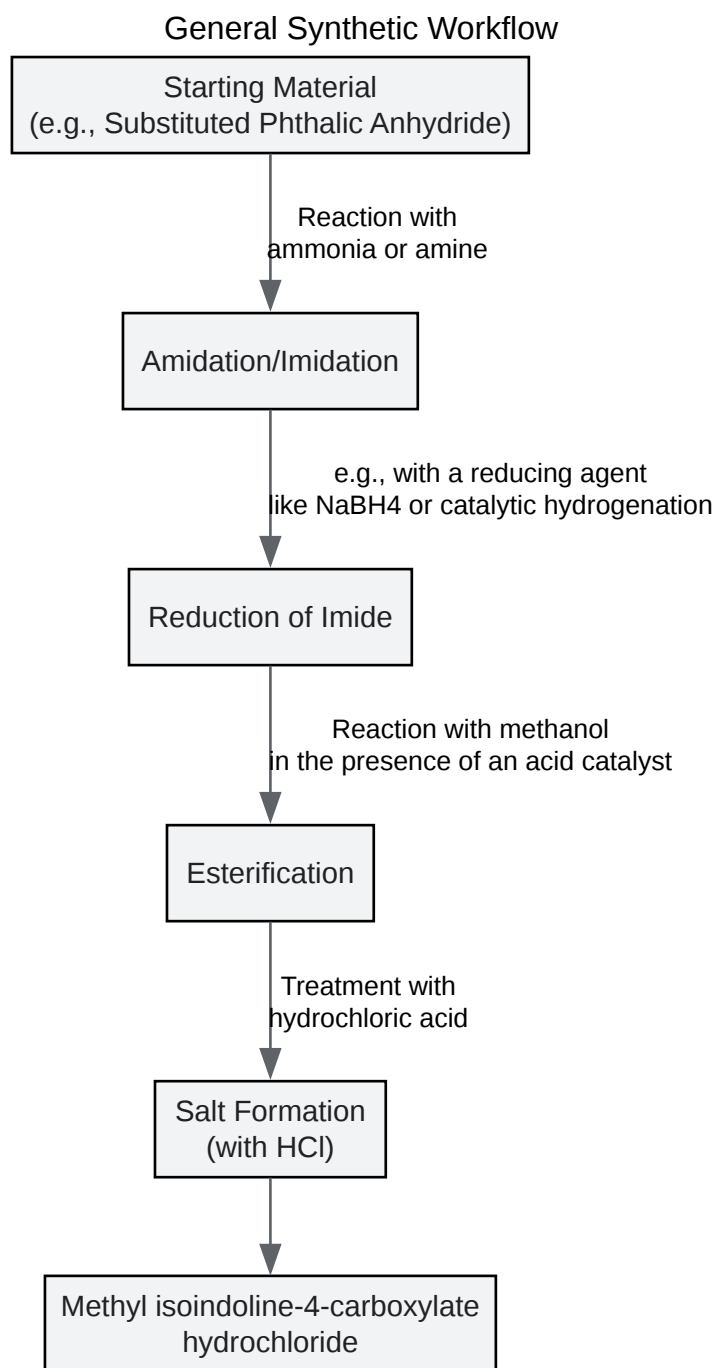
This compound should be stored away from strong oxidizing agents, strong acids, and strong bases.[1]

## Experimental Protocols

### Synthesis of Methyl Isoindoline-4-carboxylate Hydrochloride

A specific, detailed, and reproducible experimental protocol for the synthesis of **Methyl isoindoline-4-carboxylate hydrochloride** is not explicitly detailed in the reviewed scientific literature. However, a synthetic route is referenced in the context of preparing an intermediate for a related compound, suggesting a procedure outlined in Gazz. Chim. Ital, 106, 65(1976) for the synthesis of 2,3-dihydro-1H-isoindole-1-carboxylic acid, methyl ester, hydrochloride might be adapted.[4] The general synthesis of isoindoline derivatives can be achieved through various organic chemistry methodologies.

The logical workflow for a potential synthesis, based on common organic chemistry principles, is outlined below.



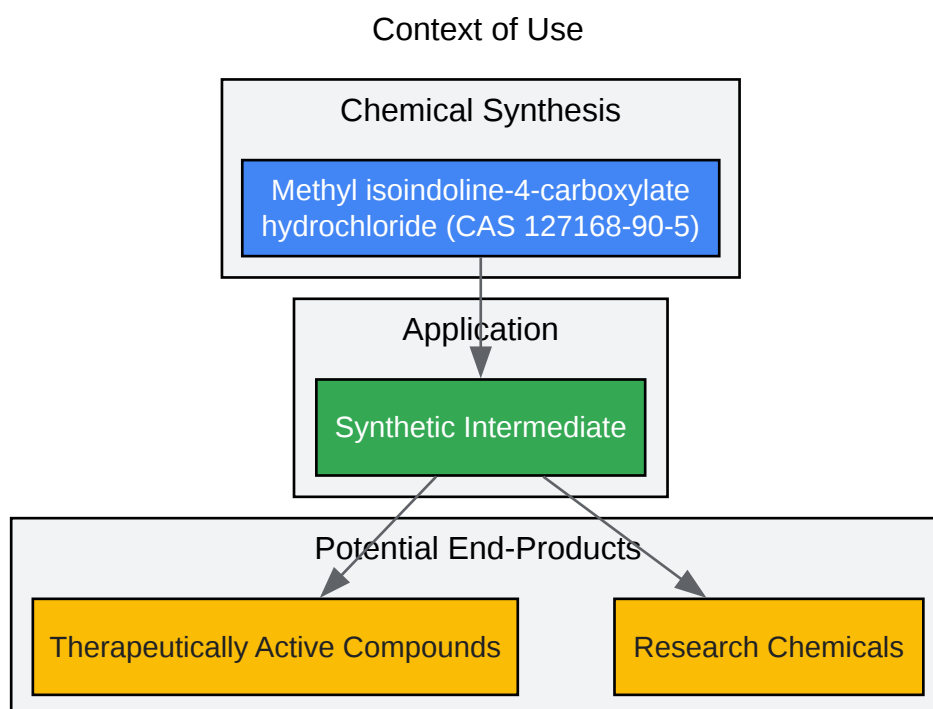
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Caption: A generalized, hypothetical workflow for the synthesis of **Methyl isoindoline-4-carboxylate hydrochloride**.

## Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the involvement of **Methyl isoindoline-4-carboxylate hydrochloride** in any signaling pathways. Its primary documented role is that of a building block in the synthesis of other compounds.[1][5] While the broader class of isoindoline-containing molecules has been investigated for various pharmacological activities, these findings are not directly attributable to this specific hydrochloride salt.[5][6]

The following diagram illustrates the relationship between this compound and its application.



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Caption: The primary role of **Methyl isoindoline-4-carboxylate hydrochloride** as a synthetic intermediate.

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## References

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- To cite this document: BenchChem. [Technical Guide: Methyl Isoindoline-4-carboxylate Hydrochloride (CAS 127168-90-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177585#methyl-isoindoline-4-carboxylate-hydrochloride-cas-127168-90-5-properties]

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